

2-Amino-4,6-dichloropyrimidine-¹³C₂ CAS number and structure

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Compound of Interest

Compound Name: 2-Amino-4,6-dichloropyrimidine-¹³C₂

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Technical Guide: 2-Amino-4,6-dichloropyrimidine-¹³C₂

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2-Amino-4,6-dichloropyrimidine-¹³C₂, a labeled variant of a crucial building block in pharmaceutical and agrochemical research. This document compiles essential data, including its Chemical Abstracts Service (CAS) number, chemical structure, and physical and chemical properties. Furthermore, it details an experimental protocol for the synthesis of the unlabeled analogue, which serves as a foundational method for its isotopically labeled counterpart.

Core Compound Information

CAS Number: 1346605-11-5[1]

Chemical Structure:

The structure of 2-Amino-4,6-dichloropyrimidine-¹³C₂ features a pyrimidine ring with two chlorine atoms at positions 4 and 6, and an amino group at position 2. The isotopic labeling is at two of the carbon atoms within the pyrimidine ring.

Molecular Formula: C₂¹³C₂H₃Cl₂N₃[1]

Molecular Weight: 165.98 g/mol [1]

Quantitative Data Summary

The following tables summarize the key quantitative data for the unlabeled 2-Amino-4,6-dichloropyrimidine (CAS: 56-05-3), which are expected to be comparable for the $^{13}\text{C}_2$ labeled version.

Table 1: Physical Properties

| Property | Value | Source |
|---------------|---|--------|
| Melting Point | 219-222 °C | [2][3] |
| Boiling Point | 219-222 °C | [2] |
| Appearance | White to light yellow crystalline powder | [4] |
| Solubility | Insoluble in water; Soluble in acetone, ethanol | [2][4] |

Table 2: Chemical and Safety Information

| Property | Value | Source |
|------------------------|---|--------|
| Molecular Formula | $\text{C}_4\text{H}_3\text{Cl}_2\text{N}_3$ | [5] |
| Molecular Weight | 163.99 g/mol | [5] |
| pKa | 0.14 ± 0.10 (Predicted) | [2] |
| Hazard Classifications | Eye Irrit. 2, Skin Irrit. 2, STOT SE 3 | |
| Signal Word | Warning | |

Experimental Protocols

Synthesis of 2-Amino-4,6-dichloropyrimidine

The following protocol is adapted from a patented method for the synthesis of the unlabeled 2-Amino-4,6-dichloropyrimidine and provides a robust framework for its production.[6]

Materials:

- 2-amino-4,6-dihydroxypyrimidine
- Phosphorus oxychloride (POCl_3)
- N,N-dimethylaniline

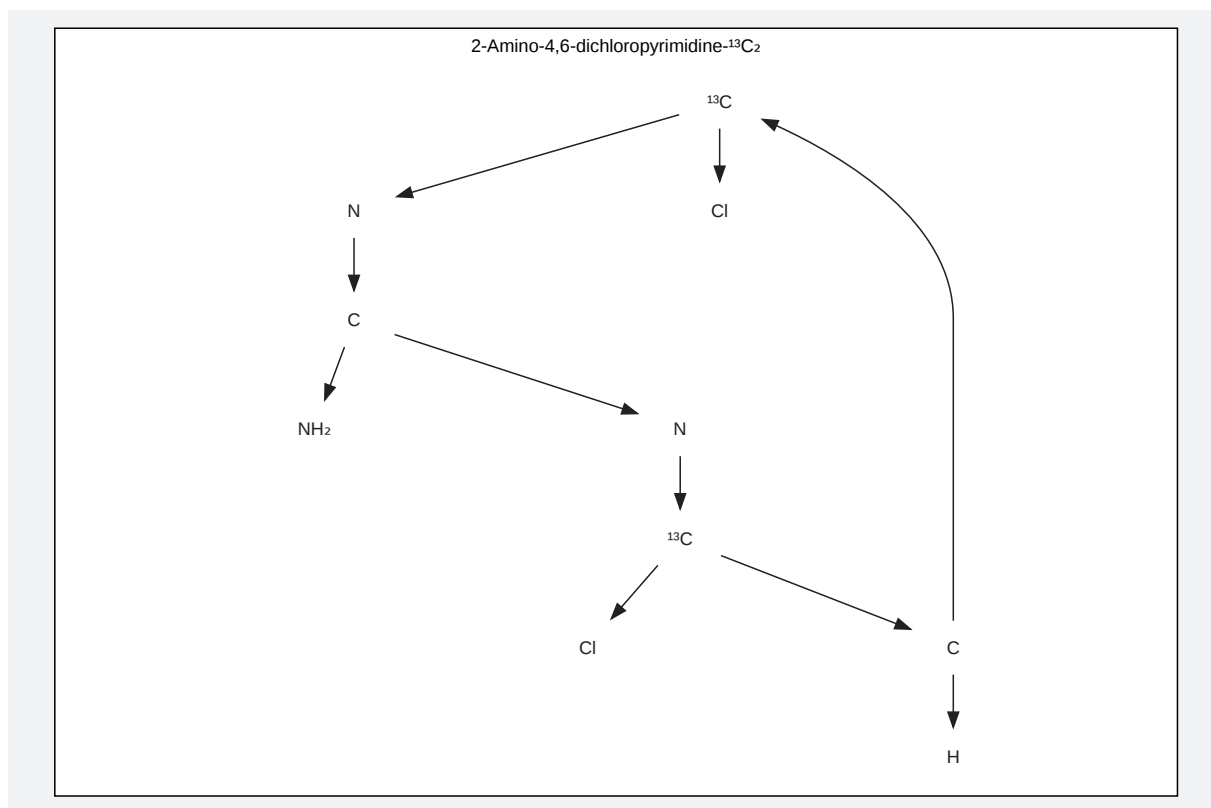
Procedure:

- In a 4-neck 1000 mL round-bottom flask equipped with a stirrer, heating mantle, condenser, and an addition funnel, charge 556.8 g (3.63 mol) of phosphorus oxychloride and 131.2 g (1.03 mol) of 2-amino-4,6-dihydroxypyrimidine.[6]
- Heat the mixture to 55-60 °C.
- Add N,N-dimethylaniline (229.4 g, 2.10 mol) over 3 hours while maintaining the reaction temperature between 60-70 °C.[6]
- After the addition is complete, stir the reaction mixture for an additional hour.[6]
- In a separate reaction vessel equipped with a cooling jacket and a stirrer, place 1.08 L of water.
- Pump the reaction mixture from the first reactor into the second reaction vessel containing water.
- The resulting suspension is then cooled to 15-20 °C, filtered, and washed with water.
- The collected crystals are air-dried to yield the final product.

This process has been reported to yield the product in high purity (99.2% assay) and a yield of 86%.[6]

Visualizations

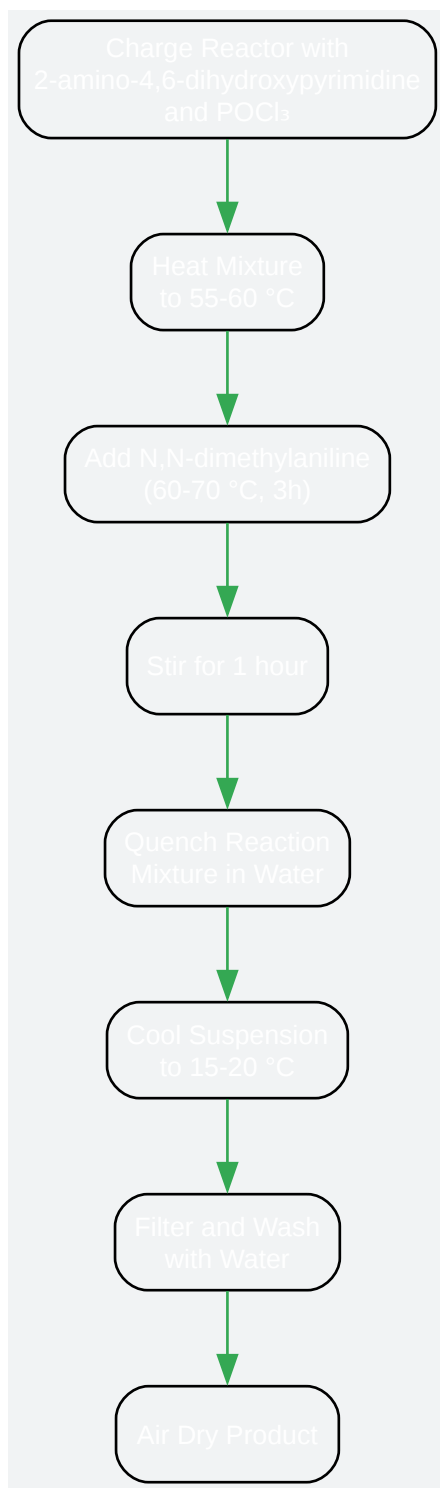
Chemical Structure of 2-Amino-4,6-dichloropyrimidine- $^{13}\text{C}_2$



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Caption: Chemical structure of 2-Amino-4,6-dichloropyrimidine- $^{13}\text{C}_2$.

Synthetic Workflow for 2-Amino-4,6-dichloropyrimidine



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Caption: Synthetic workflow for 2-Amino-4,6-dichloropyrimidine.

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